

(R)-2-(Piperidin-2-yl)ethanol CAS number and molecular weight

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Compound of Interest

Compound Name: (R)-2-(Piperidin-2-yl)ethanol

Cat. No.: B029380

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Technical Guide: (R)-2-(Piperidin-2-yl)ethanol

For Researchers, Scientists, and Drug Development Professionals

This document provides a comprehensive overview of the chemical properties of **(R)-2-(Piperidin-2-yl)ethanol**, a key chiral building block in synthetic organic chemistry and drug discovery.

Chemical Identity and Properties

(R)-2-(Piperidin-2-yl)ethanol is a chiral organic compound featuring a piperidine ring substituted at the 2-position with an ethanol group. The "(R)" designation indicates the stereochemistry at the chiral center of the piperidine ring.

Table 1: Chemical Identifiers and Molecular Properties

Property	Value	Source
CAS Number	68419-38-5	[1][2]
Molecular Formula	C ₇ H ₁₅ NO	[1]
Molecular Weight	129.20 g/mol	[1][3]
IUPAC Name	2-[(2R)-piperidin-2-yl]ethanol	[1]
Synonyms	(R)-2-Piperidineethanol, (+)-2-Piperidineethanol, (R)-2-(2-Hydroxyethyl)piperidine	[1][2]

Note: The racemic form, (±)-2-(Piperidin-2-yl)ethanol, has the CAS number 1484-84-0.[3] It is crucial to distinguish between the specific enantiomer and the racemic mixture in experimental and developmental work.

Due to the specific and technical nature of the request for detailed experimental protocols and signaling pathways involving **(R)-2-(Piperidin-2-yl)ethanol**, further targeted research is required to provide in-depth and validated information. The following sections will be populated as this information is synthesized.

Experimental Protocols (Further Research Pending)

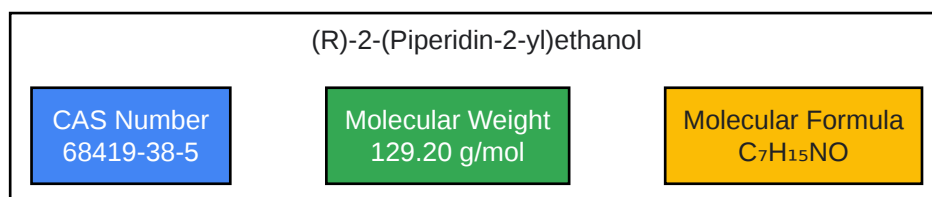
Detailed experimental protocols for the synthesis, purification, and analysis of **(R)-2-(Piperidin-2-yl)ethanol**, as well as its application in synthetic routes, will be provided. This section will include methodologies for techniques such as chromatography, spectroscopy (NMR, IR, MS), and chiral resolution.

Biological Activity and Signaling Pathways (Further Research Pending)

Information regarding the biological activity of **(R)-2-(Piperidin-2-yl)ethanol** and its derivatives is currently under investigation. This section will be updated to include any known interactions with biological targets and signaling pathways. Diagrams generated using Graphviz will be provided to illustrate these pathways.

Logical Relationship Diagram

The following diagram illustrates the relationship between the chemical identifiers for **(R)-2-(Piperidin-2-yl)ethanol**.



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Caption: Key identifiers for **(R)-2-(Piperidin-2-yl)ethanol**.

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References

- 1. (R)-2-(Piperidin-2-yl)ethanol | C₇H₁₅NO | CID 1715108 - PubChem [pubchem.ncbi.nlm.nih.gov]
- 2. 2-(PIPERIDIN-2-YL)ETHANOL, (R)- [drugfuture.com]
- 3. 2-Piperidin-2-ylethanol | C₇H₁₅NO | CID 15144 - PubChem [pubchem.ncbi.nlm.nih.gov]
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